

3,3'-Thiodipropionitrile proper disposal procedures

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Compound of Interest

Compound Name: 3,3'-Thiodipropionitrile

Cat. No.: B089633

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Proper disposal of **3,3'-Thiodipropionitrile** is crucial for maintaining laboratory safety and environmental compliance. This substance is classified as a hazardous material and must be handled accordingly, following all local, state, and federal regulations.[1] It should never be disposed of down the drain or mixed with general waste. The primary disposal method is through an approved hazardous waste management facility.

Immediate Safety and Handling

Before handling **3,3'-Thiodipropionitrile**, it is essential to be familiar with its hazards. It is known to cause skin and eye irritation and may cause respiratory irritation.[2][3] Always handle this chemical in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[4][5]

Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent personal exposure. This includes:

- Eye Protection: Chemical safety goggles or a full-face shield.[1][4]
- Skin Protection: Chemical-resistant gloves (e.g., PVC) and appropriate protective clothing to prevent skin contact.[1][4]
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH/MSHA-approved respirator is recommended.[6]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to contain the substance and prevent exposure.

Minor Spills:

- Ensure the area is well-ventilated.
- Wearing the appropriate PPE, use an absorbent material like vermiculite, dry sand, or earth to contain the spill.
- Carefully sweep or vacuum the absorbed material and place it into a suitable, sealed, and clearly labeled container for hazardous waste disposal.[4][7]
- Clean the spill area thoroughly with soap and water.[8]
- All materials used for cleanup, including contaminated clothing, should be sealed in a vapor-tight plastic bag for proper disposal as hazardous waste.[8]

Major Spills:

- Evacuate the immediate area and alert emergency responders.[9]
- Restrict access to the area to prevent exposure.
- Ensure ventilation and remove all sources of ignition.[9]

Disposal Procedure

The standard and required method for disposing of **3,3'-Thiodipropionitrile**, whether it is excess, unwanted, or contaminated, is through a licensed hazardous waste disposal service.

Step-by-Step Disposal Plan:

- Containment: Place the **3,3'-Thiodipropionitrile** waste into a compatible, tightly sealed, and properly labeled container.[4] Empty containers that held the substance must also be treated as hazardous waste as they may contain residue.[1]

- Labeling: Clearly label the container with the chemical name "**3,3'-Thiodipropionitrile**" and appropriate hazard warnings (e.g., "Hazardous Waste," "Irritant").
- Storage: Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents and strong bases.^{[4][6]} This designated storage area should be secure and accessible only to authorized personnel.
- Arrangement for Pickup: Contact a certified hazardous waste management company to arrange for the collection and proper disposal of the material. Ensure you comply with all institutional, local, and national regulations for hazardous waste transport and disposal.^{[5][7][10]}

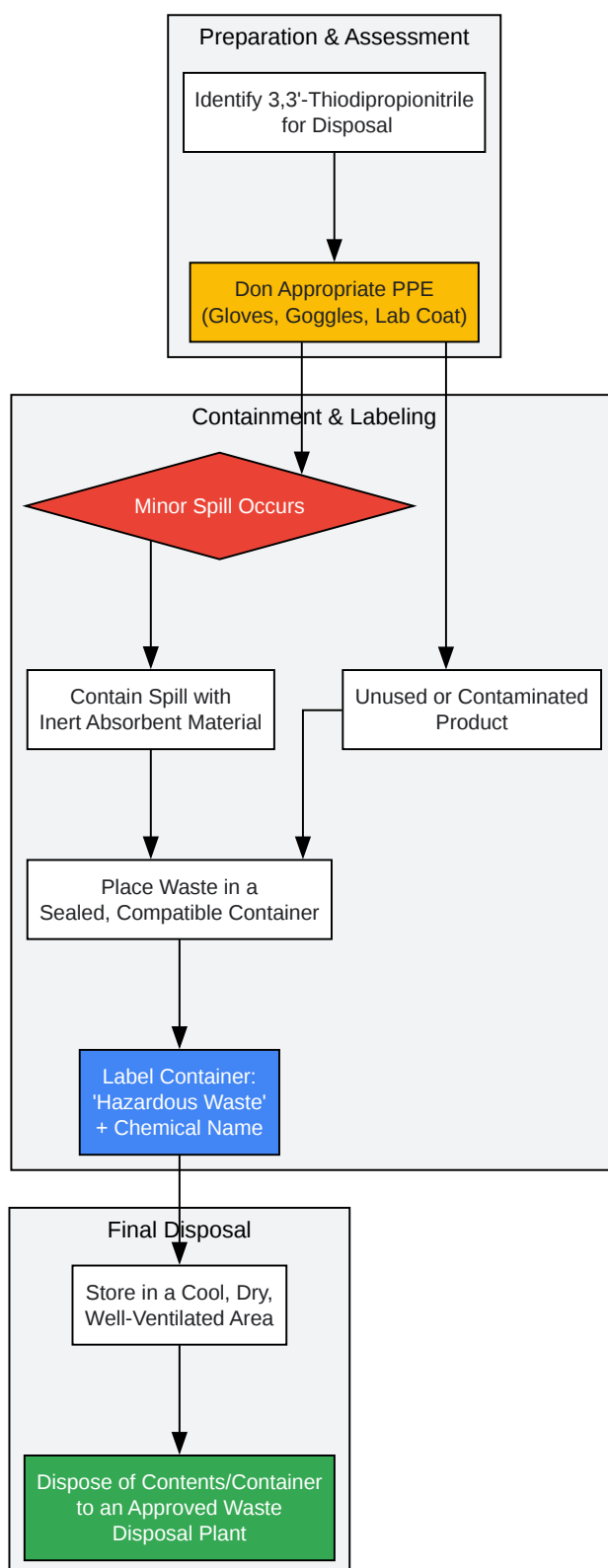
Quantitative Data Summary

The following table summarizes key quantitative data for **3,3'-Thiodipropionitrile** for easy reference.

Property	Value
CAS Number	111-97-7
Molecular Formula	$S(CH_2CH_2CN)_2$
Molecular Weight	140.21 g/mol
Appearance	Clear colorless to slightly yellow liquid ^[2]
Melting Point	24-25 °C ^[2]
Boiling Point	179-180 °C @ 3 Torr ^[2]
Flash Point	195 °C (383 °F) - closed cup
Density	1.24 g/cm ³ ^[2]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper handling and disposal of **3,3'-Thiodipropionitrile** waste.



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Caption: Workflow for the safe disposal of **3,3'-Thiodipropionitrile**.

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